

DPM-1001: A Technical Guide for Wilson's Disease Research

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: DPM-1001
CAS No.: 1471172-29-8
Cat. No.: B15578887

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Abstract

DPM-1001 has emerged as a promising investigational therapeutic for Wilson's disease, a rare genetic disorder characterized by toxic copper accumulation. This small molecule exhibits a dual mechanism of action, functioning as both a highly selective copper chelator and a potent inhibitor of protein-tyrosine phosphatase 1B (PTP1B). Preclinical studies have demonstrated its efficacy in reducing copper burden in key organs and rescuing cellular models from copper-induced toxicity. This technical guide provides a comprehensive overview of **DPM-1001**, including its mechanism of action, key quantitative data from preclinical studies, detailed experimental protocols, and visualizations of relevant pathways and workflows to support ongoing research and development efforts.

Introduction to DPM-1001

DPM-1001, chemically known as methyl 4-[7-hydroxy-10,13-dimethyl-3-({4-[(pyridin-2-ylmethyl)amino]butyl}amino)hexadecahydro-1H-cyclopenta[a]phenanthren-17-yl] pentanoate, is an orally bioavailable small molecule that has shown significant potential in preclinical models

of Wilson's disease.[1] Its unique chemical structure allows it to selectively bind and remove excess copper, the primary pathogenic driver in Wilson's disease. Furthermore, its ability to inhibit PTP1B, a negative regulator of insulin and leptin signaling, suggests potential metabolic benefits, although its primary therapeutic target in the context of Wilson's disease is copper chelation.[2] In May 2022, the U.S. Food and Drug Administration (FDA) granted Orphan Drug designation to **DPM-1001** for the treatment of Wilson's disease, highlighting its potential to address a significant unmet medical need.

Mechanism of Action

DPM-1001's therapeutic effect in Wilson's disease is primarily attributed to its potent and selective copper chelation activity. It binds to excess copper in the body, facilitating its excretion and thereby reducing copper accumulation in tissues such as the liver and brain.[1][3] This "de-coppering" action directly addresses the underlying pathology of Wilson's disease, which is caused by mutations in the ATP7B gene leading to impaired copper excretion.[1]

In addition to its chelating properties, **DPM-1001** is a non-competitive inhibitor of PTP1B.[3] While this activity was initially explored for its anti-diabetic and anti-obesity potential, it may also contribute to the overall therapeutic profile of the compound, though its direct relevance to Wilson's disease pathology is still under investigation.

Quantitative Data Summary

The following tables summarize the key quantitative findings from preclinical studies of **DPM-1001**.

Parameter	Value	Reference
Copper (Cu) Binding		
Dissociation Constant (Kd)	75 nM	Krishnan et al., Genes & Development, 2018
PTP1B Inhibition		
IC50 (30-min pre-incubation)	100 nM	Krishnan et al., J Biol Chem, 2018
IC50 (no pre-incubation)	600 nM	Krishnan et al., J Biol Chem, 2018

Table 1: In Vitro Binding and Inhibition Data for **DPM-1001**.

Tissue	Treatment Group	Copper Level (µg/g dry weight)	Percent Reduction vs. Saline	Reference
Liver	Wild-type (Saline)	~10	-	Krishnan et al., Genes & Development, 2018
Toxic Milk Mouse (Saline)	~250	-	Krishnan et al., Genes & Development, 2018	
Toxic Milk Mouse (DPM-1001)	~50	~80%	Krishnan et al., Genes & Development, 2018	
Brain	Wild-type (Saline)	~5	-	Krishnan et al., Genes & Development, 2018
Toxic Milk Mouse (Saline)	~15	-	Krishnan et al., Genes & Development, 2018	
Toxic Milk Mouse (DPM-1001)	~7	~53%	Krishnan et al., Genes & Development, 2018	

Table 2: In Vivo Efficacy of **DPM-1001** in the Toxic Milk Mouse Model of Wilson's Disease.

Experimental Protocols

In Vitro Cell Viability Assay in a Cellular Model of Wilson's Disease

This protocol describes the methodology used to assess the ability of **DPM-1001** to rescue cells from copper-induced toxicity.

- Cell Line: HepG2 cells with siRNA-induced knockdown of ATP7B to mimic the cellular phenotype of Wilson's disease.
- Reagents:
 - **DPM-1001**
 - Copper (II) sulfate (CuSO_4)
 - MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide)
 - Cell culture medium and supplements
 - siRNA targeting ATP7B
- Protocol:
 - Seed HepG2 cells in 96-well plates and transfect with ATP7B siRNA.
 - After 24 hours, pre-incubate the cells with 2 μM **DPM-1001** for 1 hour.[\[3\]](#)
 - Introduce varying concentrations of CuSO_4 (ranging from 0 to 1.5 mM) to the cell culture medium.[\[3\]](#)
 - Incubate the cells for an additional 24 hours.
 - Perform an MTT assay to determine cell viability.
 - Measure the absorbance at the appropriate wavelength to quantify the formation of formazan, which is proportional to the number of viable cells.

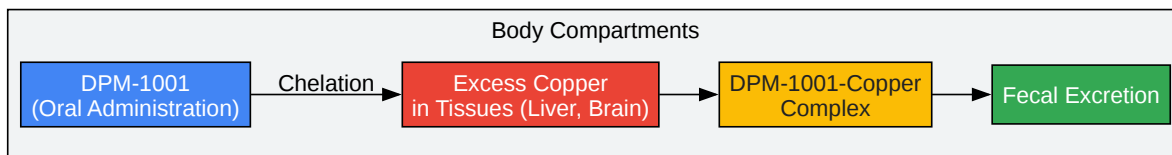
In Vivo Efficacy Study in the Toxic Milk Mouse Model

This protocol outlines the in vivo study conducted to evaluate the efficacy of **DPM-1001** in a recognized animal model of Wilson's disease.

- Animal Model: C3He-Atp7btj "toxic milk" mice, which have a spontaneous mutation in the Atp7b gene.
- Reagents:
 - **DPM-1001**
 - Saline solution (vehicle control)
- Protocol:
 - House male toxic milk mice (and wild-type controls) under standard laboratory conditions.
 - Administer **DPM-1001** orally at a dose of 5 mg/kg every third day for a duration of two weeks.
 - Administer saline to the control group using the same schedule.
 - At the end of the treatment period, euthanize the animals and collect liver and brain tissues.
 - Measure copper levels in the tissue samples using inductively coupled plasma mass spectrometry (ICP-MS).
 - Collect fecal samples to assess the route of copper excretion.

Visualizations

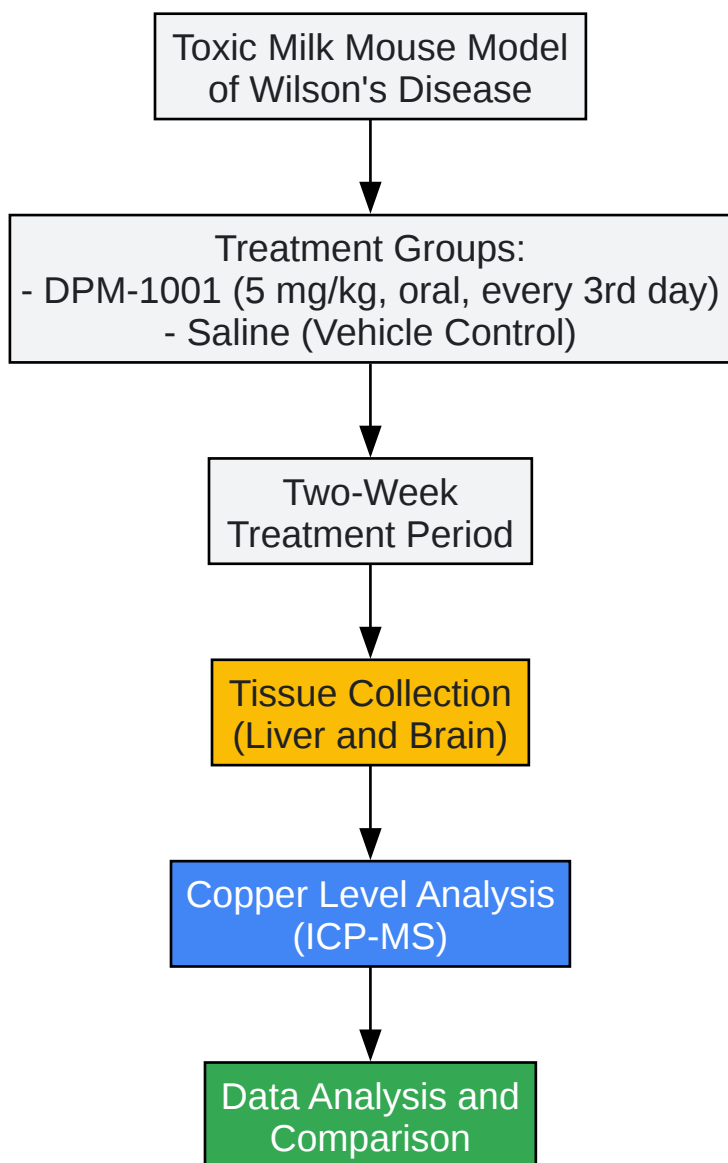
Signaling Pathway of Copper Chelation by DPM-1001



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Caption: **DPM-1001** chelates excess copper in tissues, forming a complex that is then excreted via the feces.

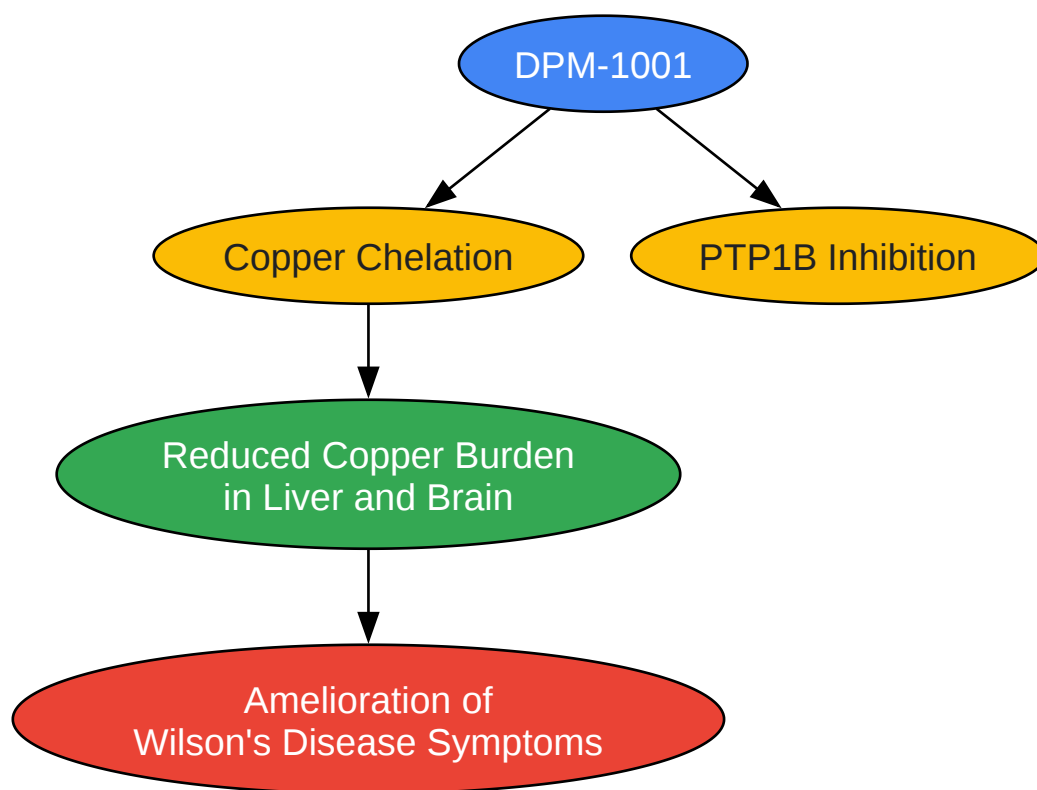
Experimental Workflow for In Vivo Efficacy Assessment



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Caption: Workflow for evaluating the in vivo efficacy of **DPM-1001** in a mouse model of Wilson's disease.

Logical Relationship of DPM-1001's Dual Mechanism



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Caption: **DPM-1001**'s primary therapeutic effect stems from copper chelation, leading to reduced copper levels.

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References

- 1. DPM-1001 decreased copper levels and ameliorated deficits in a mouse model of Wilson's disease - PubMed [pubmed.ncbi.nlm.nih.gov]
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